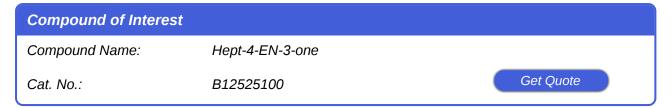


Application Notes: Hept-4-en-3-one in Fragrance Formulation

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Introduction

Hept-4-en-3-one (C₇H₁₂O) is an unsaturated ketone that, while not extensively documented in public fragrance literature, holds potential for use in fragrance formulations due to the olfactory characteristics of related aliphatic ketones and enones.[1] This document provides an overview of its potential scent profile based on analogous compounds, guidelines for its application, and detailed protocols for its evaluation in fragrance formulations.

Chemical Properties

A summary of the basic chemical properties of **Hept-4-en-3-one** is provided in the table below.

Property	Value	Reference
Molecular Formula	C7H12O	[1]
Molecular Weight	112.17 g/mol	[1]
CAS Number	659728-15-1	[1]
IUPAC Name	hept-4-en-3-one	[1]

Potential Olfactory Profile



Direct organoleptic descriptions of **Hept-4-en-3-one** are not readily available in scientific and commercial literature. However, by examining structurally similar compounds, a potential scent profile can be inferred. Aliphatic ketones and enones often exhibit fruity, green, and sometimes metallic or pungent notes.

Compound	CAS Number	Odor Description
2-Hepten-4-one	4643-25-8	Pungent aroma, ethereal.[2][3]
(Z)-4-Heptenal	6728-31-0	Oily, fatty, green, dairy, milky, creamy.[4]
4-Methylhept-4-en-3-one	22319-31-9	Noted as a precursor to 4-methylheptan-3-one, which has nutty, sweet, fruity, mushroom, and roasted notes. [5]
1-Hepten-3-one	2918-13-0	Found in alfalfa and tomato.[6]

Based on these related compounds, **Hept-4-en-3-one** is likely to possess a complex odor profile with green, fruity, and potentially fatty or pungent undertones. Its double bond position influences the nuance of the scent.

Application in Fragrance Formulation

Given its potential scent profile, **Hept-4-en-3-one** could be utilized as a modifier in various fragrance compositions:

- Top to Middle Note: Due to its moderate molecular weight, it would likely function as a top to middle note, contributing to the initial impression and the heart of the fragrance.
- Green and Fruity Accords: It could enhance green, herbaceous, and fruity compositions, adding a natural and vibrant quality.
- Novel Effects: Its unique chemical structure may introduce novel olfactory effects, providing a
 point of differentiation in fragrance creations.



Due to the lack of extensive safety and toxicological data in the public domain for **Hept-4-en-3-one** specifically, it is crucial to adhere to internal safety assessments and regulatory guidelines before use in any consumer product. The Research Institute for Fragrance Materials (RIFM) provides assessments for groups of fragrance ingredients, and it is recommended to consult their database for any information on related alkyl ketones.[7]

Experimental Protocols

1. Sensory Evaluation Protocol: Triangle Test for Odor Difference

This protocol is designed to determine if a perceptible difference exists between two fragrance formulations, one containing **Hept-4-en-3-one** and a control.

Objective: To determine if the addition of **Hept-4-en-3-one** at a specific concentration creates a sensorially detectable difference in a fragrance base.

Materials:

- Fragrance base (e.g., a simple floral or citrus accord).
- **Hept-4-en-3-one** solution (e.g., 1% in ethanol).
- Ethanol (perfumer's grade).
- Glass vials with caps.
- Olfactory smelling strips (mouillettes).
- Sensory panel of at least 15 trained assessors.
- Controlled sensory evaluation room with proper ventilation.

Procedure:

- Sample Preparation:
 - Prepare a control sample (A) of the fragrance base diluted in ethanol to a final concentration of 10%.



 Prepare a test sample (B) by adding a predetermined concentration of Hept-4-en-3-one (e.g., 0.1% of the final fragrance concentrate) to the fragrance base, then diluting to 10% in ethanol.

Triangle Test Setup:

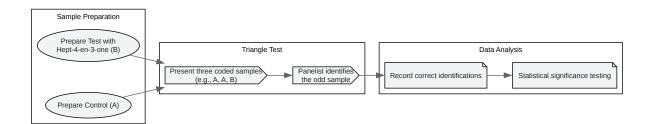
- For each panelist, present three coded samples in a randomized order. Two samples will be identical (e.g., A, A, B or B, B, A), and one will be different.
- Dip smelling strips into each vial to a depth of 1 cm for 2 seconds.
- Present the three strips to the panelist.

Evaluation:

- Instruct panelists to sniff each strip from left to right.
- Ask them to identify the sample that is different from the other two.
- A forced-choice method is used; panelists must choose one sample.

Data Analysis:

- Record the number of correct identifications.
- Use a statistical table for triangle tests to determine if the number of correct judgments is statistically significant at a chosen confidence level (e.g., p < 0.05).





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Caption: Workflow for the Triangle Test sensory evaluation.

2. Stability Testing Protocol: Accelerated Aging

This protocol assesses the stability of a fragrance formulation containing **Hept-4-en-3-one** under accelerated aging conditions.

Objective: To evaluate the impact of **Hept-4-en-3-one** on the color, clarity, and odor profile of a fragrance formulation over time at an elevated temperature.

Materials:

- Fragrance formulation containing **Hept-4-en-3-one**.
- Control fragrance formulation without **Hept-4-en-3-one**.
- Clear glass bottles with airtight caps.
- Temperature-controlled oven.
- Spectrophotometer (optional, for color measurement).
- Gas Chromatograph-Mass Spectrometer (GC-MS) (optional, for chemical analysis).

Procedure:

- Initial Assessment:
 - Evaluate and record the initial color, clarity, and odor profile of both the test and control samples.
 - If available, perform colorimetric measurements and GC-MS analysis.
- Sample Storage:
 - Store duplicate samples of both test and control formulations in the dark at an elevated temperature (e.g., 40°C) and at room temperature (as a reference).

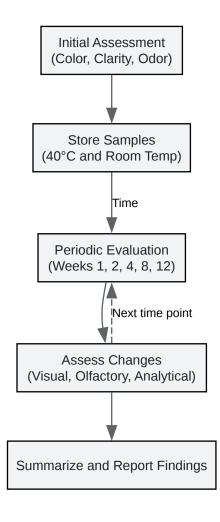


· Periodic Evaluation:

- At specified time points (e.g., 1, 2, 4, 8, and 12 weeks), remove one set of samples from the oven and allow them to return to room temperature.
- Visually assess and record any changes in color and clarity compared to the room temperature reference samples.
- Conduct a sensory evaluation of the odor profile by a trained perfumer or panel to identify any degradation or changes in character.
- (Optional) Perform colorimetric and GC-MS analysis to quantify changes.

Data Presentation:

 Summarize the visual and olfactory changes in a table for easy comparison between the test and control samples over the evaluation period.





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Caption: Workflow for Accelerated Stability Testing.

3. Analytical Protocol: Gas Chromatography-Olfactometry (GC-O)

This protocol is used to identify the specific odor contribution of **Hept-4-en-3-one** within a complex fragrance mixture.

Objective: To characterize the odor of **Hept-4-en-3-one** as it elutes from the gas chromatograph and to understand its interaction with other fragrance components.

Materials:

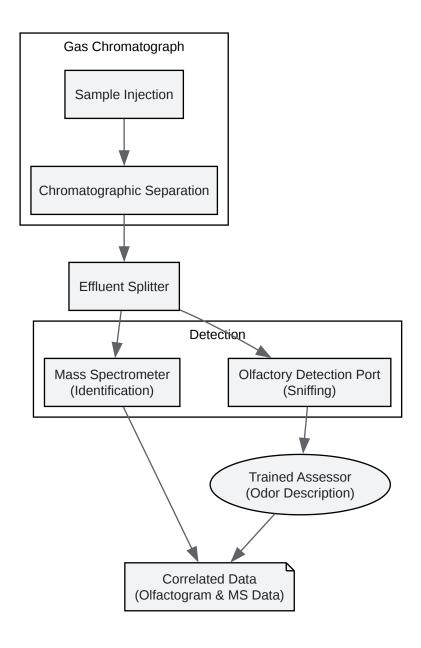
- Gas Chromatograph with a column suitable for fragrance analysis (e.g., DB-5 or equivalent).
- Olfactory detection port (sniffing port).
- Mass Spectrometer (MS) detector.
- Fragrance sample containing **Hept-4-en-3-one**.
- Trained sensory assessors.

Procedure:

- Instrumentation Setup:
 - The GC effluent is split between the MS detector and the olfactory detection port.
 - Humidified air is mixed with the effluent going to the sniffing port to prevent nasal dehydration.
- Analysis:
 - Inject the fragrance sample into the GC.
 - A trained assessor sniffs the effluent at the olfactory port throughout the chromatographic run.



- The assessor records the time, intensity, and a descriptor for each odor detected.
- Data Correlation:
 - The olfactogram (a chromatogram of odor activity) is correlated with the mass spectrometry data.
 - This allows for the positive identification of the compound responsible for each perceived scent, confirming the specific odor character of **Hept-4-en-3-one** in the context of the mixture.



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Caption: Logical relationship in Gas Chromatography-Olfactometry.

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